Application Notes and Protocols: Dosing and Administration of ASC47 in Rodent Models

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Compound of Interest

Compound Name: *SA 47*

Cat. No.: *B1680469*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: ASC47 is a first-in-class, muscle-preserving weight loss drug candidate developed by Ascletis Pharma Inc.[1] It is an adipose-targeted, ultra-long-acting, subcutaneously injected thyroid hormone receptor beta (THRβ) selective small molecule agonist[1][2]. Preclinical studies in rodent models, particularly diet-induced obese (DIO) mice, have demonstrated its efficacy in promoting healthy weight loss while preserving muscle mass, a key differentiator from incretin-based therapies[3][4]. One of its primary mechanisms of action involves uncoupling protein 1 (UCP-1)-mediated thermogenesis in adipose tissue[3][4]. These application notes provide a summary of the available data on the dosing and administration of ASC47 in rodent models to guide researchers in designing preclinical studies.

Quantitative Data Summary

The following tables summarize the key quantitative data from preclinical studies of ASC47 in rodent models.

Table 1: ASC47 Dosing and Administration in Diet-Induced Obese (DIO) Mouse Models

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Parameter	Value	Animal Model	Notes	Source
Dose (Monotherapy)	15 mg/kg and 45 mg/kg	DIO Mice	Clinically relevant doses.	[3]
Administration Route	Subcutaneous (SQ) injection	DIO Mice	Ultra-long-acting formulation.	[1][2][3]
Dosing Frequency	Once every two weeks	DIO Mice	[1][3]	
Dose (Combination Therapy)	Human equivalent dose of 20 mg (low dose)	DIO Mice	In combination with semaglutide.	[2]
Body Weight Reduction (Monotherapy)	24.6%	DIO Mice	At 45 mg/kg, similar to semaglutide (23.1%).	[1]
Muscle Mass Change (Monotherapy)	+5.8%	DIO Mice	At 45 mg/kg, compared to -9.3% for semaglutide.	[1]
Body Weight Reduction (Combination)	56.7% greater reduction than semaglutide alone	DIO Mice	Low dose ASC47 with semaglutide.	[2]

Table 2: Pharmacodynamic Effects of ASC47 in DIO Mouse Models

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Parameter	Observation	Animal Model	Notes	Source
UCP-1 Expression	Up to 4-fold increase in adipose tissue compared to semaglutide-treated mice.	DIO Mice	Key mechanism of action.	[3]
Caloric Intake (Combination)	Statistically higher than semaglutide monotherapy.	DIO Mice	Suggests a different mechanism of action from incretin drugs.	[1]
Liver Enzymes (ALT)	Statistically significant reduction compared to vehicle.	DIO Mice	Well-tolerated in combination therapy.	[1]

Experimental Protocols

The following are generalized protocols based on the available information for conducting studies with ASC47 in rodent models.

Protocol 1: Evaluation of ASC47 Monotherapy in a Diet-Induced Obese (DIO) Mouse Model

1. Animal Model:

- Species: Mouse
- Strain: C57BL/6 or other appropriate strain for DIO models.
- Induction of Obesity: Feed a high-fat diet (e.g., 60% kcal from fat) for a specified period (e.g., 8-12 weeks) to induce obesity and metabolic syndrome phenotypes.

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2. Drug Formulation and Preparation:

- Compound: ASC47 (procured from Ascletis Pharma Inc. or synthesized based on available literature).
- Vehicle: A suitable sterile vehicle for subcutaneous injection (e.g., saline, PBS with a solubilizing agent if necessary). The exact vehicle composition is proprietary and not detailed in the search results.
- Concentration: Prepare the drug solution to deliver the desired dose (e.g., 15 mg/kg or 45 mg/kg) in an appropriate injection volume (typically 5-10 ml/kg for mice).

3. Dosing and Administration:

- Route: Subcutaneous (SQ) injection.
- Dose: 15 mg/kg and 45 mg/kg.
- Frequency: Once every two weeks.
- Procedure:
  - Gently restrain the mouse.
  - Lift the loose skin on the back or flank to form a tent.
  - Insert a sterile needle (e.g., 25-27 gauge) into the base of the tented skin.
  - Inject the prepared ASC47 solution.
  - Withdraw the needle and gently massage the injection site.
  - Monitor the animal for any immediate adverse reactions.

4. Outcome Measures:

- Body Weight: Monitor daily or weekly.

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- Body Composition: Measure changes in fat mass and muscle mass using techniques like DEXA or MRI.
- Food and Water Intake: Monitor daily.
- Metabolic Parameters: Collect blood samples to measure glucose, insulin, lipids, and other relevant biomarkers.
- Tissue Analysis: At the end of the study, collect adipose and muscle tissues for analysis of UCP-1 expression (e.g., via qPCR or Western blot) and other relevant markers.

Protocol 2: Evaluation of ASC47 in Combination with an Incretin Agonist (e.g., Semaglutide)

1. Animal Model and Drug Formulation:

- Follow the same procedures as in Protocol 1 for animal model and drug preparation.

2. Dosing and Administration:

- ASC47: Administer a low dose of ASC47 (human equivalent dose of 20 mg) via subcutaneous injection. The exact mouse equivalent dose needs to be calculated.
- Semaglutide: Administer semaglutide at a standard dose (e.g., 30 nmol/kg) via subcutaneous injection, once daily[1].
- Administration Schedule: Administer both drugs according to their respective dosing frequencies.

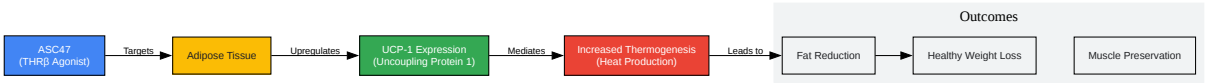
3. Outcome Measures:

- Monitor the same outcome measures as in Protocol 1, with a focus on comparing the effects of the combination therapy to each monotherapy and a vehicle control group.

Visualizations

Signaling Pathway of ASC47's Mechanism of Action

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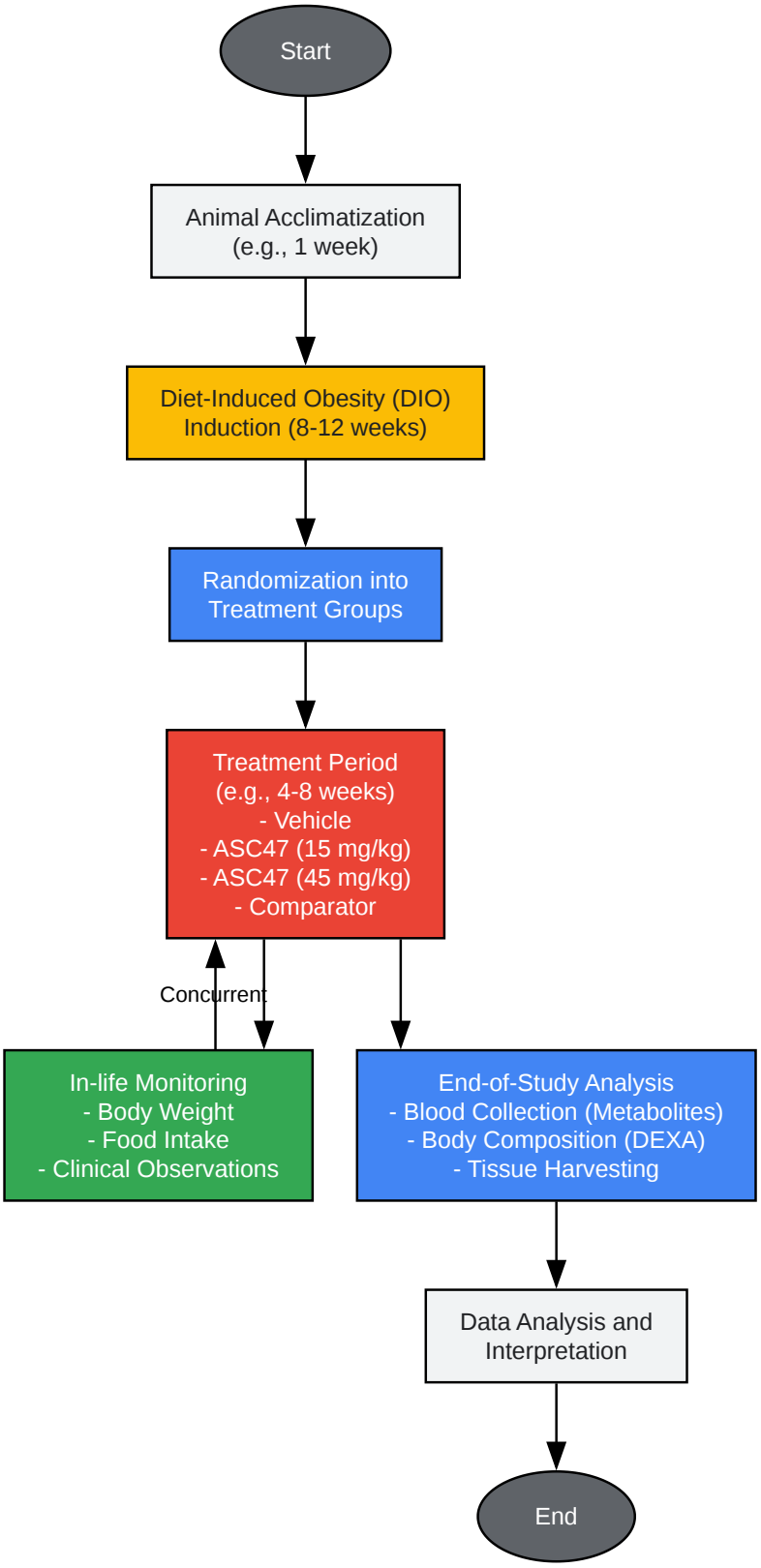


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Caption: Mechanism of action of ASC47 in adipose tissue.

Experimental Workflow for a Preclinical ASC47 Study

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Caption: Workflow for a typical preclinical study of ASC47 in DIO mice.

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